

# A Technical Overview of Benzofuran-7-carbaldehyde: Core Chemical Properties

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## Compound of Interest

Compound Name: Benzofuran-7-carbaldehyde

Cat. No.: B1279132

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This guide provides essential information regarding the chemical properties of **Benzofuran-7-carbaldehyde**, tailored for researchers, scientists, and professionals in drug development. The focus is on the fundamental molecular characteristics of the compound.

## Core Molecular Data

**Benzofuran-7-carbaldehyde** is a heterocyclic aromatic compound. Its fundamental properties, the molecular formula and molecular weight, are derived from its atomic composition and are critical for any quantitative experimental work, including reaction stoichiometry, solution preparation, and analytical characterization.

The key quantitative data for **Benzofuran-7-carbaldehyde** are summarized in the table below for clarity and quick reference.

Property	Value	Citations
Chemical Formula	C <sub>9</sub> H <sub>6</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	146.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Exact Mass	146.036779 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>

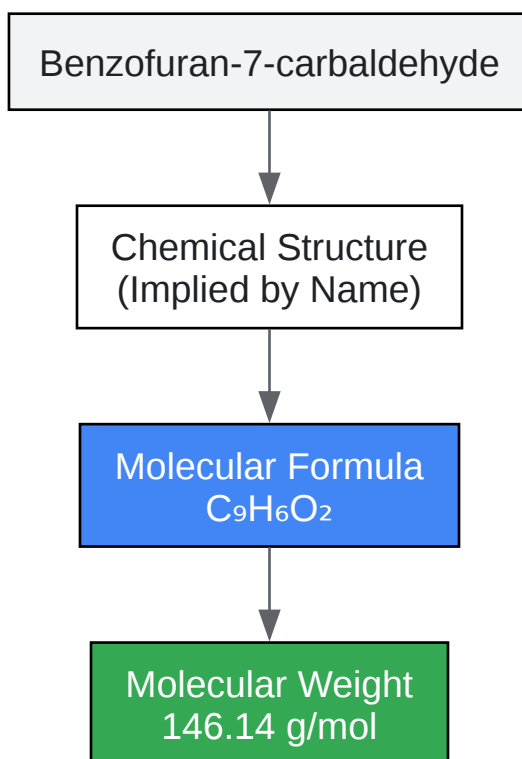
## Methodological Considerations

While this document focuses on the core properties of **Benzofuran-7-carbaldehyde**, a comprehensive technical whitepaper would typically include detailed experimental protocols. For a chemical compound, these would not involve signaling pathways unless its bioactivity is the subject of study. Instead, protocols would cover:

- **Synthesis:** Detailed procedures for the chemical synthesis of **Benzofuran-7-carbaldehyde**, including reagents, reaction conditions (temperature, time, catalysts), and work-up procedures.
- **Purification:** Methods to purify the synthesized compound, such as column chromatography, distillation, or recrystallization, and the criteria for assessing purity.
- **Analytical Characterization:** Standard analytical techniques used to confirm the identity and purity of the compound, such as:
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To elucidate the molecular structure.
  - **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern.
  - **Infrared (IR) Spectroscopy:** To identify functional groups present in the molecule.

## Logical Relationship of Chemical Properties

The relationship between a chemical's name, its structure, and its fundamental properties is hierarchical. The systematic name defines a specific chemical structure, from which the molecular formula can be determined by counting the number of atoms of each element. The molecular weight is then calculated from this formula using the atomic weights of the constituent elements.



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Caption: Logical flow from compound name to molecular weight.

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## References

- 1. benzofuran-7-carbaldehyde | CymitQuimica [cymitquimica.com]
- 2. 1-Benzofuran-7-carbaldehyde | C<sub>9</sub>H<sub>6</sub>O<sub>2</sub> | CID 11126406 - PubChem [pubchem.ncbi.nlm.nih.gov]
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